

# Application of Pyrogallol Red in the Spectrophotometric Detection of Specific Metal Ions

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Pyrogallol Red*

CAS No.: 85531-30-2

Cat. No.: B3430702

[Get Quote](#)

Affiliation: Google Research

## Abstract

**Pyrogallol Red**, a sulfonphthalein dye, serves as a versatile chromogenic reagent for the spectrophotometric determination of a variety of metal ions. This application note details the use of **Pyrogallol Red** in the quantitative analysis of specific metal ions, providing a summary of key analytical parameters and detailed experimental protocols. The underlying principle involves the formation of a colored complex between **Pyrogallol Red** and the target metal ion, leading to a measurable change in the solution's absorbance. This method offers a simple, cost-effective, and rapid approach for metal ion detection in various matrices, making it a valuable tool for researchers, scientists, and professionals in drug development and environmental monitoring.

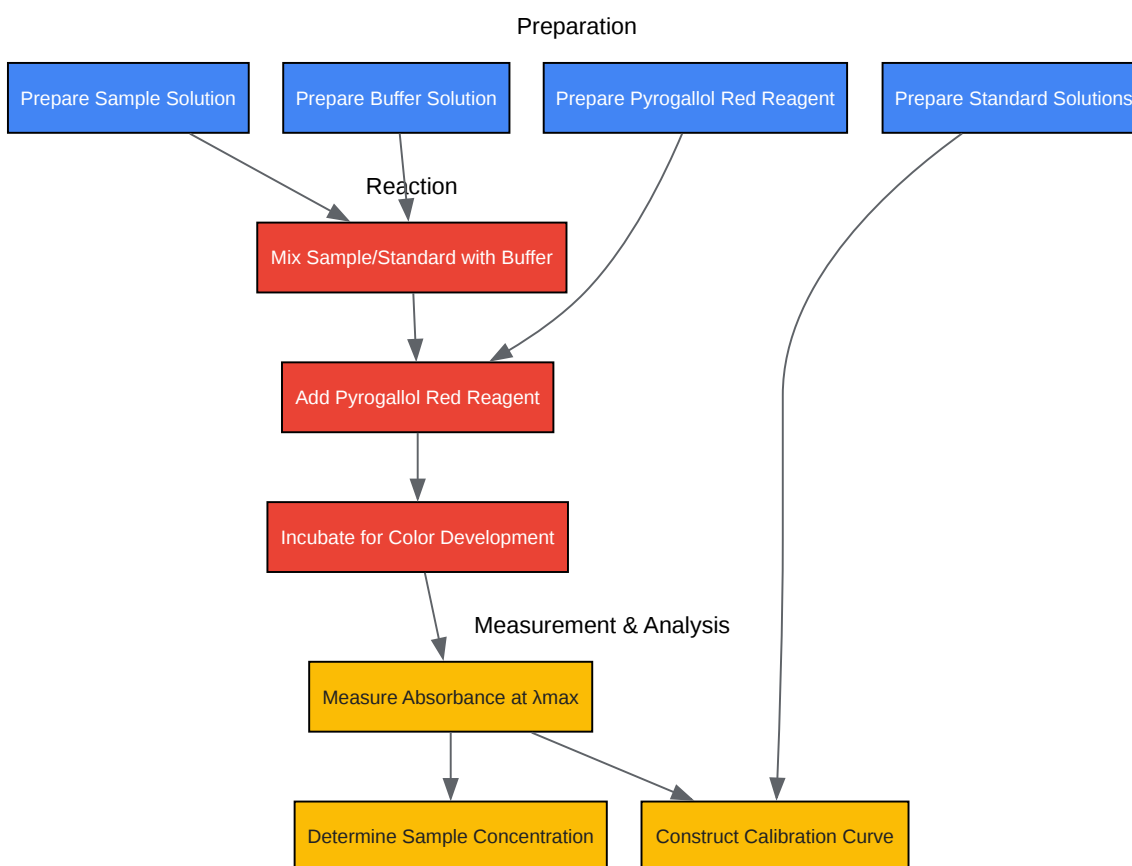
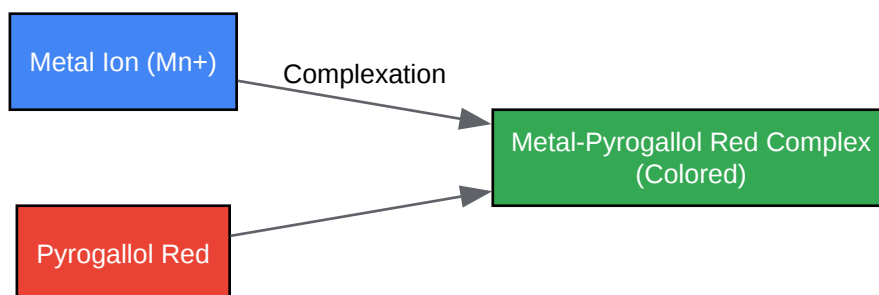
## Introduction

The detection and quantification of metal ions are crucial in numerous scientific and industrial fields, including environmental analysis, pharmaceutical quality control, and clinical diagnostics. Spectrophotometry, a widely used analytical technique, offers a straightforward and accessible means for such determinations. The utility of spectrophotometry is greatly enhanced by the use of chromogenic reagents that form distinctively colored complexes with specific metal ions.

**Pyrogallol Red** (PGR), and its brominated derivative **Bromopyrogallol Red** (BPR), are notable for their ability to form stable, colored chelates with a range of metal cations. The formation of these complexes results in a significant shift in the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) of the dye, allowing for the selective and sensitive quantification of the target metal ion. This document provides a comprehensive overview of the application of **Pyrogallol Red** for the detection of several metal ions, including Molybdenum (Mo(VI)), Bismuth (Bi<sup>3+</sup>), Copper (Cu<sup>2+</sup>), Lead (Pb<sup>2+</sup>), Iron (Fe<sup>3+</sup>), Cobalt (Co<sup>2+</sup>), Thorium (Th(IV)), and Uranium (U(VI)).

## Principle of Detection

The fundamental principle behind the use of **Pyrogallol Red** in metal ion detection is the formation of a metal-ligand complex. **Pyrogallol Red** acts as a ligand, donating electrons to the metal ion to form a coordination complex. This complexation alters the electronic structure of the dye molecule, resulting in a change in its light absorption properties. Typically, the formation of the metal-PGR complex leads to a bathochromic shift (a shift to a longer wavelength) in the absorption spectrum, and the intensity of the color produced is directly proportional to the concentration of the metal ion in the sample, within a specific range. This relationship is governed by the Beer-Lambert Law.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application of Pyrogallol Red in the Spectrophotometric Detection of Specific Metal Ions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3430702/docs#application-of-pyrogallol-red-in-the-spectrophotometric-detection-of-specific-metal-ions>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)